Definitive Guide to 5-Chloro-2-fluoro-4-isopropoxyphenylboronic Acid

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*5-Chloro-2-fluoro-4-isopropoxyphenylboronic acid*
CAS No.:	*2121511-67-7*
Cat. No.:	*B6304605*

Get Quote

CAS No: 2121511-67-7 | Formula: C

H

BClFO

| MW: 232.45 g/mol

Executive Summary

5-Chloro-2-fluoro-4-isopropoxyphenylboronic acid is a tri-substituted phenylboronic acid derivative characterized by a unique electronic push-pull system. It serves as a critical building block in the synthesis of biaryl scaffolds via Suzuki-Miyaura cross-coupling, particularly in the development of kinase inhibitors (e.g., ALK, ROS1 targets) and agrochemical fungicides.

Its structural distinctiveness lies in the 2-fluoro group (providing metabolic stability and conformational locking) combined with the 4-isopropoxy moiety (offering solubility and lipophilicity) and the 5-chloro handle (useful for further functionalization or filling hydrophobic

© 2026 BenchChem. All rights reserved.

pockets). This guide provides a comprehensive technical breakdown for researchers utilizing this reagent.

Chemical Structure & Electronic Properties

The molecule features a benzene core substituted at four positions, creating a specific electronic environment that dictates its reactivity and stability.

Structural Analysis

Position	Substituent	Electronic Effect	Functional Role
C-1	Boronic Acid [ ]	Lewis Acid	Transmetallation site for Pd-catalyzed coupling.
C-2	Fluorine [ ]	-withdrawing, weak -donating	Ortho-effect: Accelerates transmetallation; blocks metabolic oxidation at C-2.
C-4	Isopropoxy [ ]	Strong -donating ( )	Increases electron density on the ring; improves solubility in organic solvents.
C-5	Chlorine [ ]	Weakly deactivating	Steric handle; potential site for secondary coupling (e.g., Buchwald-Hartwig) if activated.

Stability Profile: The Protodeboronation Risk

A critical concern with ortho-fluoro boronic acids is protodeboronation (hydrolysis of the C-B bond).

- Mechanism: The electron-withdrawing fluorine at C-2 increases the Lewis acidity of the boron center, facilitating the coordination of base (e.g.,

© 2026 BenchChem. All rights reserved.

) and subsequent hydrolytic cleavage.

- Stabilization: In this specific molecule, the 4-isopropoxy group acts as a strong resonance donor (

). This electron donation counteracts the withdrawal from the halogens, significantly stabilizing the C-B bond compared to polyfluorinated analogs (e.g., 2,6-difluorophenylboronic acid).

- Storage: Despite this stabilization, the compound exists in equilibrium with its trimeric anhydride (boroxine). It should be stored at 2–8°C under an inert atmosphere to prevent slow hydrolysis or oxidation.

Synthesis & Manufacturing Protocol

The most robust synthetic route utilizes a Lithium-Halogen Exchange strategy starting from the corresponding phenol derivative to ensure regiochemical purity.

Retrosynthetic Analysis

The target is accessed via the 4-Bromo-2-chloro-5-fluorophenol precursor. The synthesis consists of two key steps:

- O-Alkylation: Installation of the isopropoxy group.
- Borylation: Conversion of the aryl bromide to the boronic acid.

Detailed Experimental Protocol

Step 1: Synthesis of 1-Bromo-5-chloro-2-fluoro-4-isopropoxybenzene

- Reagents: 4-Bromo-2-chloro-5-fluorophenol (1.0 eq), 2-Bromopropane (1.5 eq), Potassium Carbonate (

  , 2.0 eq), DMF (Dimethylformamide).

- Procedure:
  - Dissolve the phenol in anhydrous DMF (0.5 M concentration).

© 2026 BenchChem. All rights reserved.

- Add

  and stir at room temperature for 30 minutes to form the phenoxide.
- Add 2-Bromopropane dropwise.
- Heat the mixture to 60°C for 4–6 hours. Monitor by TLC/LC-MS.
- Workup: Quench with water, extract with Ethyl Acetate, wash with brine, and dry over

  .
- Yield: Typically >90% (Colorless oil or low-melting solid).

Step 2: Borylation via Li-Halogen Exchange

- Reagents: Aryl bromide intermediate (from Step 1),

  -Butyllithium (1.1 eq, 2.5M in hexanes), Triisopropyl borate (

  , 1.2 eq), THF (Tetrahydrofuran), HCl (2M).
- Procedure:
  - Dissolve the aryl bromide in anhydrous THF under Argon/Nitrogen atmosphere.
  - Cool the solution to -78°C (Dry ice/Acetone bath). Critical: Temperature control prevents benzyne formation or scrambling.
  - Add

    -Butyllithium dropwise over 20 minutes. Stir for 30 minutes at -78°C to generate the aryllithium species.
  - Add Triisopropyl borate rapidly in one portion.
  - Allow the reaction to warm slowly to room temperature (over 2 hours).
  - Hydrolysis: Quench with 2M HCl (aqueous) and stir for 1 hour to hydrolyze the boronate ester to the free acid.

© 2026 BenchChem. All rights reserved.

- Purification: Extract with diethyl ether. The product often precipitates from non-polar solvents or can be recrystallized from Acetonitrile/Water.

Synthesis Workflow Diagram



Click to download full resolution via product page

Figure 1: Synthetic pathway via Lithium-Halogen exchange, ensuring regioselective installation of the boronic acid moiety.

Applications in Drug Discovery (Suzuki Coupling)

This reagent is primarily used to introduce the 3-chloro-6-fluoro-4-isopropoxyphenyl motif (relative to the connection point) into biaryl drugs.

Reaction Optimization

Due to the steric bulk of the ortho-fluoro and meta-chloro groups, standard Suzuki conditions may require optimization.

- Catalyst:

  or

  with S-Phos/X-Phos. Phosphine ligands are preferred to stabilize the oxidative addition complex.

- Base: Potassium Phosphate (

) or Cesium Carbonate (

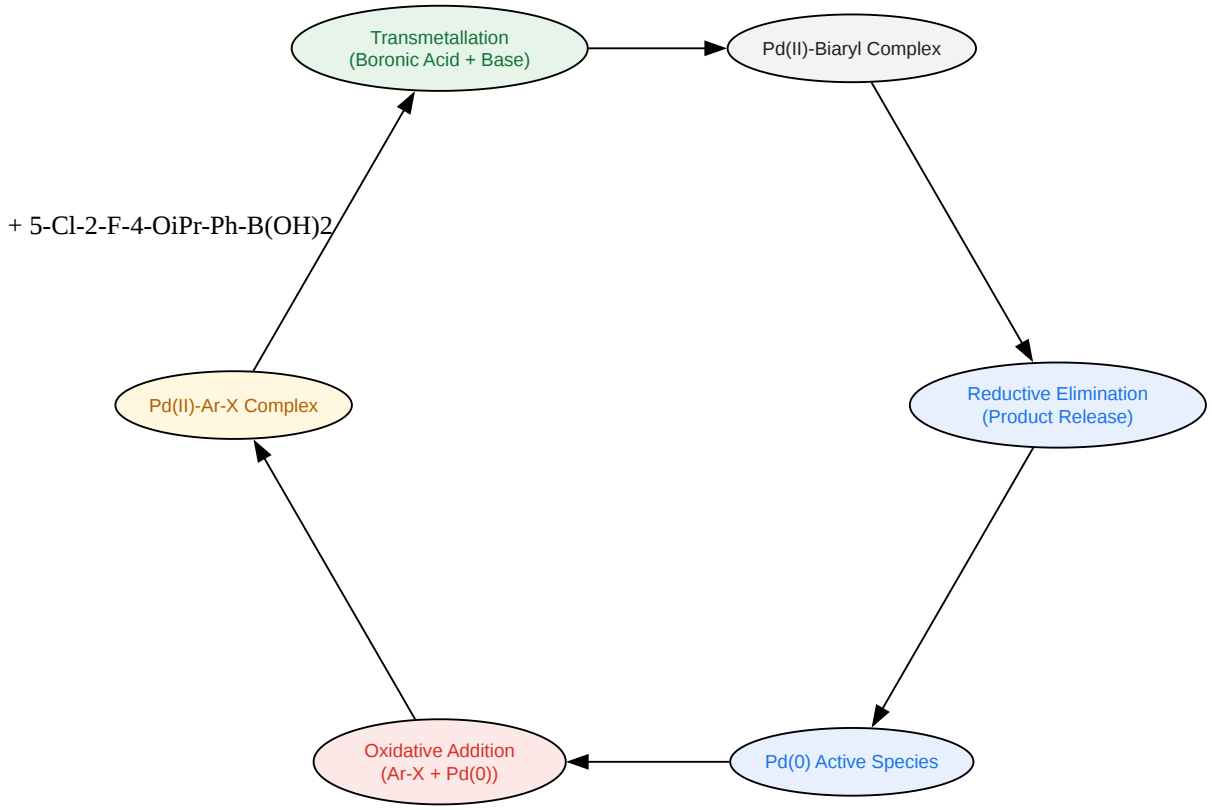
). Avoid strong hydroxide bases if protodeboronation is observed.

- Solvent: Dioxane/Water (4:1) or Toluene/Water systems at 80–100°C.

© 2026 BenchChem. All rights reserved.

Catalytic Cycle Visualization

The presence of the ortho-fluorine can actually accelerate the transmetallation step via a Pd-F interaction, a phenomenon known as the "fluorine effect" in cross-coupling.



Click to download full resolution via product page

Figure 2: Suzuki-Miyaura catalytic cycle. The 2-Fluoro substituent on the boronic acid facilitates the transmetallation step via coordination with the Palladium center.

Handling, Safety, and Specifications

Physical Properties (Typical)

© 2026 BenchChem. All rights reserved.

- Appearance: White to off-white powder.
- Melting Point: 145–150°C (decomposes).
- Solubility: Soluble in DMSO, Methanol, DMF. Sparingly soluble in water.

Storage Protocols

- Hygroscopic Nature: Boronic acids can dehydrate to form boroxines (anhydrides). This is reversible upon addition of water/base during reaction.
- Recommendation: Store in a tightly sealed vial at 2–8°C. Long-term storage should be under Argon to prevent oxidative deborylation.

Safety (GHS Classification)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- PPE: Standard lab coat, nitrile gloves, and safety glasses are mandatory.

References

- BLD Pharm. (2024). Product Analysis: (5-Chloro-2-fluoro-4-isopropoxyphenyl)boronic acid (CAS 2121511-67-7).[1] Retrieved from
- Lennox, A. J. J., & Lloyd-Jones, G. C. (2014). Selection of Boron Reagents for Suzuki–Miyaura Coupling. Chemical Society Reviews, 43(1), 412-443. (General reference for boronic acid stability).
- Miyaura, N. (2002). Cross-Coupling Reactions: A Practical Guide. Springer. (Protocol grounding).
- PubChem. (2024). Compound Summary: Boronic Acid Derivatives. Retrieved from
- Sigma-Aldrich. (2024). Safety Data Sheet: Fluorinated Phenylboronic Acids. Retrieved from

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 325786-17-2|(4-Chloro-2-fluoro-5-isopropoxyphenyl)boronic acid|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Definitive Guide to 5-Chloro-2-fluoro-4-isopropoxyphenylboronic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6304605/docs#definitive-guide-to-5-chloro-2-fluoro-4-isopropoxyphenylboronic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.